

# An In-depth Technical Guide to 9-Ethyl-dodecahydro-1H-carbazole

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## Compound of Interest

Compound Name: 9-Ethyl-dodecahydro-1H-carbazole

Cat. No.: B3241499

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IUPAC Name: 9-ethyl-1,2,3,4,4a,4b,5,6,7,8,8a,9a-dodecahydrocarbazole[1]

This technical guide provides a comprehensive overview of **9-Ethyl-dodecahydro-1H-carbazole**, a saturated heterocyclic compound. The document details its physicochemical properties, a detailed experimental protocol for its synthesis via catalytic hydrogenation, and a general analytical workflow. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Physicochemical and Computed Properties

The following table summarizes the key physicochemical and computed properties of **9-Ethyl-dodecahydro-1H-carbazole**. This data is essential for understanding its behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C14H25N	PubChem[1]
Molecular Weight	207.35 g/mol	PubChem[1]
CAS Number	146900-30-3	ChemicalBook[2]
IUPAC Name	9-ethyl-1,2,3,4,4a,4b,5,6,7,8,8a,9a-dodecahydrocarbazole	PubChem[1]
XLogP3	3.8	PubChem[1]
Exact Mass	207.198700 g/mol	PubChem[1]
Topological Polar Surface Area	3.2 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	15	PubChem[1]

## Synthesis of 9-Ethyl-dodecahydro-1H-carbazole

The primary method for the synthesis of **9-Ethyl-dodecahydro-1H-carbazole** is the catalytic hydrogenation of 9-ethylcarbazole. This process involves the saturation of the aromatic carbazole ring system with hydrogen gas in the presence of a metal catalyst.

## Experimental Protocol: Catalytic Hydrogenation of 9-Ethylcarbazole

This protocol describes the synthesis of **9-Ethyl-dodecahydro-1H-carbazole** from 9-ethylcarbazole using a Raney-Ni catalyst.

Materials:

- 9-Ethylcarbazole (9-ECZ)
- Raney-Ni catalyst
- High-pressure autoclave reactor with a stirrer

- Solvent (e.g., ethanol or isopropanol)
- Hydrogen gas (high purity)
- Filtration apparatus
- Rotary evaporator

Procedure:

- Reactor Preparation: Ensure the high-pressure autoclave reactor is clean and dry.
- Charging the Reactor: Add 10 grams of 9-ethylcarbazole and 1 gram of Raney-Ni catalyst to the reactor. Add a suitable amount of solvent to ensure proper mixing.
- Sealing and Purging: Seal the reactor and purge it with nitrogen gas several times to remove any residual air, followed by purging with hydrogen gas.
- Reaction Conditions:
  - Pressurize the reactor with hydrogen gas to a pressure of 0.8 MPa.[3]
  - Heat the reactor to a temperature of 160 °C.[3]
  - Set the stirring speed to 800 rpm to ensure efficient mixing of the reactants and catalyst.[3]
- Monitoring the Reaction: Monitor the reaction progress by observing the hydrogen uptake. The reaction is complete when the hydrogen pressure remains constant. The theoretical hydrogen uptake for the complete hydrogenation of 9-ethylcarbazole is approximately 5.8 wt%.[3]
- Cooling and Depressurization: Once the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Product Isolation:
  - Open the reactor and transfer the reaction mixture to a filtration setup.

- Filter the mixture to remove the Raney-Ni catalyst.
- Wash the catalyst with a small amount of fresh solvent to recover any adsorbed product.
- Solvent Removal: Combine the filtrate and washings, and remove the solvent using a rotary evaporator.
- Purification (Optional): The crude product can be further purified by vacuum distillation or recrystallization, if necessary.

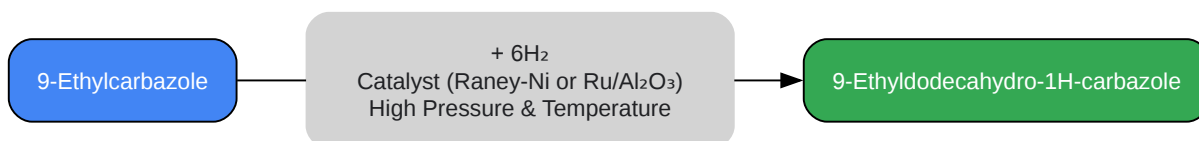
## Analytical Workflow

The characterization and purity assessment of the synthesized **9-Ethyldecahydro-1H-carbazole** can be performed using a combination of standard analytical techniques.

General analytical workflow for **9-Ethyldecahydro-1H-carbazole**.

## Synthesis Pathway

The synthesis of **9-Ethyldecahydro-1H-carbazole** from 9-ethylcarbazole is a straightforward hydrogenation reaction. The aromatic system of the carbazole is fully saturated to yield the decahydro derivative.



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Synthesis of **9-Ethyldecahydro-1H-carbazole**.

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## References

- 1. 9-Ethyldecylhydro-1H-carbazole | C<sub>14</sub>H<sub>25</sub>N | CID 66624952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 146900-30-3 | CAS DataBase [chemicalbook.com]
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